

Risedronic Acid Monohydrate: Crystal Structure, Polymorphism, and Solid-State Characterization

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Compound of Interest

Compound Name: *Risedronic acid monohydrate*

Cat. No.: *B14793328*

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Executive Technical Summary

Risedronic acid monohydrate (

) represents the stable, zwitterionic free acid form of the blockbuster antiresorptive agent risedronate. While the pharmaceutical market is dominated by the Risedronate Sodium Hemihydrate salt (Actonel®), the free acid monohydrate is the critical intermediate and a potential Active Pharmaceutical Ingredient (API) in its own right.

Understanding the solid-state landscape of the free acid is essential for controlling the quality of the final salt form, as "memory effects" in crystallization can propagate polymorphic impurities from acid to salt. This guide elucidates the structural hierarchy, distinguishing the free acid monohydrate from the sodium salt hydrates, and provides validated protocols for its isolation and characterization.

Crystallography and Structural Landscape[1]

The Zwitterionic Lattice

Unlike its sodium salt counterparts, **Risedronic Acid Monohydrate** crystallizes as a zwitterion. The pyridine nitrogen is protonated (

), and the phosphonate groups exist in a specific ionization state to maintain charge neutrality.

- **Lattice Characteristics:** The structure is stabilized by an extensive three-dimensional network of hydrogen bonds involving the phosphonate hydroxyls, the protonated pyridinium nitrogen,

and the water of crystallization.

- **Water Role:** The single water molecule is structural, bridging the phosphonate moieties of adjacent molecules, acting as a "glue" that confers thermodynamic stability over the anhydrous form under ambient conditions.

Comparative Crystallographic Data

The following table contrasts the Free Acid Monohydrate with the commercial Sodium Salt Hemi-pentahydrate to highlight the distinct lattice parameters.

Parameter	Risedronic Acid Monohydrate (Free Acid)	Risedronate Sodium Hemi-pentahydrate (API)
Formula		
MW (g/mol)	301.13	350.13
Crystal System	Monoclinic (Typical)	Monoclinic
Space Group		
Z (Units/Cell)	4	8
Key Structural Feature	Zwitterionic (,); Strong H-bond network.	Anionic (); coordination channels.
Water Content (Theor.)	~5.98%	~12.9%

Note: Lattice parameters for the free acid are derived from single-crystal XRD refinement (Kaduk et al., 2016).

Polymorphic Landscape

Risedronic acid exhibits a narrower polymorphic window than its sodium salt, but phase purity is critical.

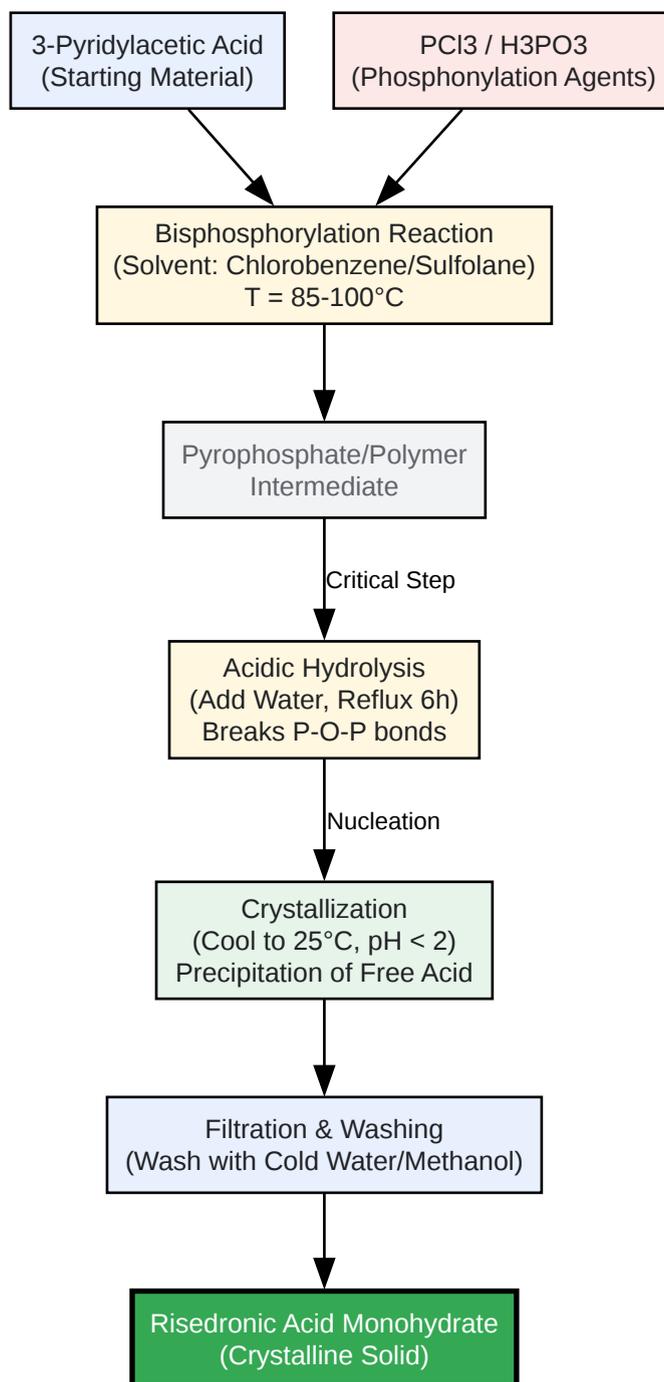
- Monohydrate (Form I): The thermodynamically stable form at room temperature/RH. Obtained from aqueous acidic hydrolysis.
- Anhydrate: Formed upon heating the monohydrate $>150^{\circ}\text{C}$. Hygroscopic and reverts to monohydrate rapidly in ambient humidity.
- Pseudo-polymorphs: Variable hydrates can form during aggressive drying, but usually relax to the monohydrate.

Experimental Protocols: Synthesis and Isolation

The following protocol details the isolation of high-purity **Risedronic Acid Monohydrate**. This process relies on the pH-dependent solubility switch, utilizing the zwitterionic point for crystallization.

Synthesis Pathway Diagram

The following Graphviz diagram illustrates the critical process flow from the precursor to the isolated crystal.



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Caption: Synthesis pathway for **Risedronic Acid Monohydrate**, highlighting the critical hydrolysis step responsible for breaking pyrophosphate intermediates.

Step-by-Step Methodology

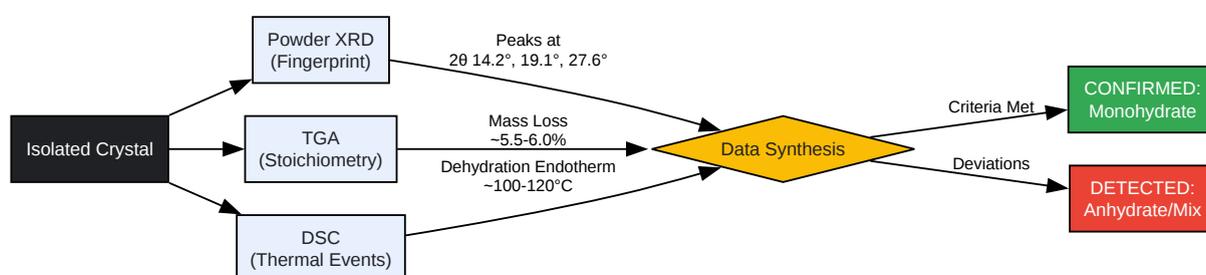
Objective: Synthesize and isolate >99.5% pure **Risedronic Acid Monohydrate**.

- Bisphosphorylation:
 - Charge a reactor with 3-pyridylacetic acid (1.0 eq) and phosphorous acid (, 3.0 eq).
 - Add Phosphorous trichloride (, 3.0 eq) dropwise while maintaining temperature < 50°C to manage exotherm.
 - Heat to 90°C for 4–6 hours. Mechanism: This forms a complex mixture of phosphonated intermediates and pyrophosphates.
- Hydrolysis (The Polymorph Control Step):
 - Add Water (10 volumes relative to SM) carefully.
 - Reflux at 100°C for 6 hours.
 - Why: This step hydrolyzes P-O-P anhydride bonds formed during the reaction, converting oligomers into the monomeric bisphosphonic acid.
- Crystallization:
 - Cool the solution slowly (10°C/hour) to 25°C.
 - Risedronic acid has low solubility in water at acidic pH (pH ~1-2). The monohydrate will spontaneously nucleate.
 - Validation: If oiling occurs, seed with authentic monohydrate crystals at 50°C.
- Isolation:
 - Filter the white crystalline solid.
 - Wash with cold water (2x) followed by methanol (to remove residual inorganic acids).
 - Dry at 50°C under vacuum. Warning: Do not exceed 80°C under high vacuum, or dehydration to the unstable anhydrate may occur.

Characterization & Self-Validating Systems

To ensure the isolated material is the correct polymorph (Monohydrate) and not the salt or anhydrate, use the following multi-modal characterization workflow.

Analytical Workflow Diagram



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Caption: Analytical decision matrix for confirming **Risedronic Acid Monohydrate** phase purity.

Key Diagnostic Criteria

- Powder X-Ray Diffraction (PXRD):
 - The monohydrate is characterized by unique reflections distinct from the sodium salt.
 - Diagnostic Peaks (2): ~6.4°, 14.2°, 19.1°, 27.6° (Note: Exact values depend on X-ray source, typically Cu K).
 - Validation: Absence of peaks at 6.0° and 12.2° (characteristic of Sodium Salt Form B or Hemipentahydrate) confirms the absence of salt contamination.
- Thermogravimetric Analysis (TGA):
 - Expected Weight Loss: 5.6% to 6.0% (Theoretical for 1

is 5.98%).

- Profile: A distinct step loss between 80°C and 130°C corresponds to the loss of lattice water.
- Differential Scanning Calorimetry (DSC):
 - Endotherm 1: Broad dehydration peak (80–120°C).
 - Endotherm 2: Melting/Decomposition > 198°C.

Regulatory & IP Implications

In drug development, the solid form of the starting material (Risedronic Acid) can impact the IP landscape of the final drug product (Risedronate Sodium).

- Process Patents: Many generic processes claim the isolation of specific Risedronic Acid polymorphs to circumvent innovator patents that might describe in-situ conversion.
- Purity Profile: Isolating the acid as a crystalline monohydrate allows for a purification step (recrystallization) that removes phosphorus byproducts before sodium salt formation, ensuring ICH Q3A compliance.

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